

Carmine Red: A Technical Safety and Handling Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Carmine Red*

Cat. No.: *B13386439*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety data and handling precautions for **carmine red**, a widely used colorant in various scientific and industrial applications. The following sections detail the substance's hazards, safe handling protocols, emergency procedures, and relevant quantitative data to ensure the safety of laboratory and research personnel.

Hazard Identification and Classification

Carmine red, also known as Cochineal, Alum lake of carminic acid, or Natural Red 4, is classified as a hazardous substance.^[1] The primary routes of exposure are skin contact, inhalation, and ingestion.

GHS Classification:

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin[1]
Reproductive Toxicity	1B	H360: May damage fertility or the unborn child (for some formulations)[2]
Flammable liquids	4	H227: Combustible liquid (for some formulations)[2]

Potential Health Effects:

- Skin: Harmful if absorbed through the skin. May cause skin irritation.[1]
- Eyes: May cause eye irritation.[1]
- Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.[1]
Occupational asthma has been reported in workers at dye manufacturing plants.[3][4]
- Ingestion: May be harmful if swallowed.[1] Anthraquinones, the family of compounds to which carmine belongs, can be toxic by ingestion and may cause symptoms such as vomiting and diarrhea.[3][4]
- Allergic Reactions: Carmine can cause severe allergic reactions, including anaphylaxis, even at very small doses.[5][6] These reactions are due to the proteinaceous material from the insects used to produce the dye.[5]

Physical and Chemical Properties

Property	Value
Physical State	Solid powder[7]
Color	Red[7]
Odor	Odorless[7]
Auto-ignition Temperature	391.9 °C[7]

Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure safety.

Handling:

- Avoid dust formation.[1]
- Avoid breathing vapors, mist, or gas.[1]
- Wear appropriate personal protective equipment (PPE).[1][7]
- Use only in well-ventilated areas.[7]
- Do not eat, drink, or smoke when using this product.[8]
- Wash hands thoroughly after handling.[8]

Storage:

- Store in a dry place.[7]
- Keep container tightly closed.[8]
- Store in a well-ventilated place.[2]
- Keep away from food, drink, and animal feedingstuffs.[7]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential when working with **carmine red**.

Protection Type	Specification
Eye/Face Protection	Safety goggles with side protection.[7]
Skin Protection	Wear suitable chemical protection gloves (e.g., Nitrile rubber, >0.11 mm thickness) and protective clothing.[1][7]
Respiratory Protection	If dust is formed, use a particulate filter device (EN 143, P1).[7]

First Aid Measures

In case of exposure, immediate action is required.

Exposure Route	First Aid Procedure
Skin Contact	Immediately remove any clothing soiled by the product.[1] Wash off with soap and plenty of water.[1] Call a poison center or doctor if you feel unwell.[1]
Eye Contact	Flush eyes with water as a precaution.[1]
Inhalation	If breathed in, move the person into fresh air. If not breathing, give artificial respiration.[1]
Ingestion	Never give anything by mouth to an unconscious person.[1] Rinse mouth with water.[1]

Note: Symptoms of poisoning may occur after several hours; therefore, medical observation for at least 48 hours after the accident is recommended.[1]

Accidental Release Measures

In the event of a spill or release, follow these procedures:

- Personal Precautions: Avoid dust formation and breathing vapors, mist, or gas.[1]

- Environmental Precautions: Do not allow the product to enter sewers or surface/ground water.[1]
- Containment and Cleaning: Sweep up and shovel the material.[1] Keep in suitable, closed containers for disposal.[1]

Fire-Fighting Measures

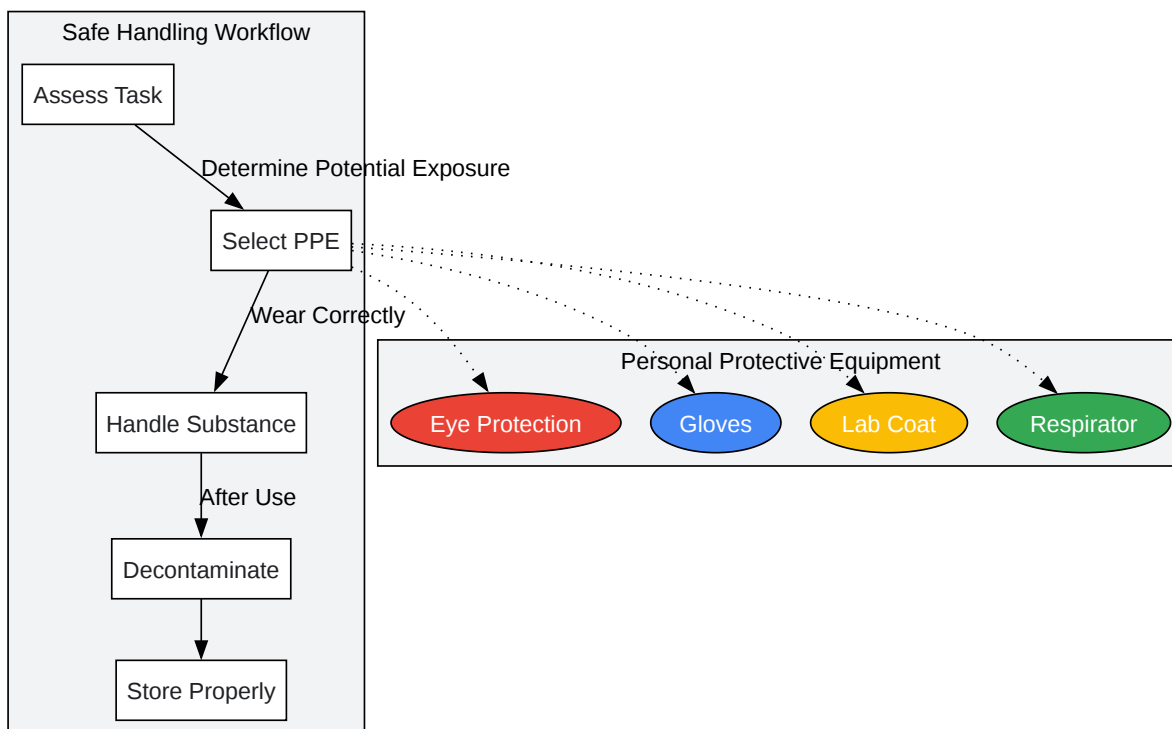
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- Special Hazards: No further relevant information available.[2]
- Protective Equipment: Wear self-contained breathing apparatus.[7]

Experimental Protocols

Detailed experimental protocols for toxicological and safety assessments are not extensively publicly available. However, the classification of "Acute Tox. 4 H312 Harmful in contact with skin" is typically determined through dermal toxicity studies following standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD). These protocols generally involve the application of the substance to the skin of laboratory animals and subsequent observation for signs of toxicity and mortality to determine the LD50 (lethal dose, 50%).

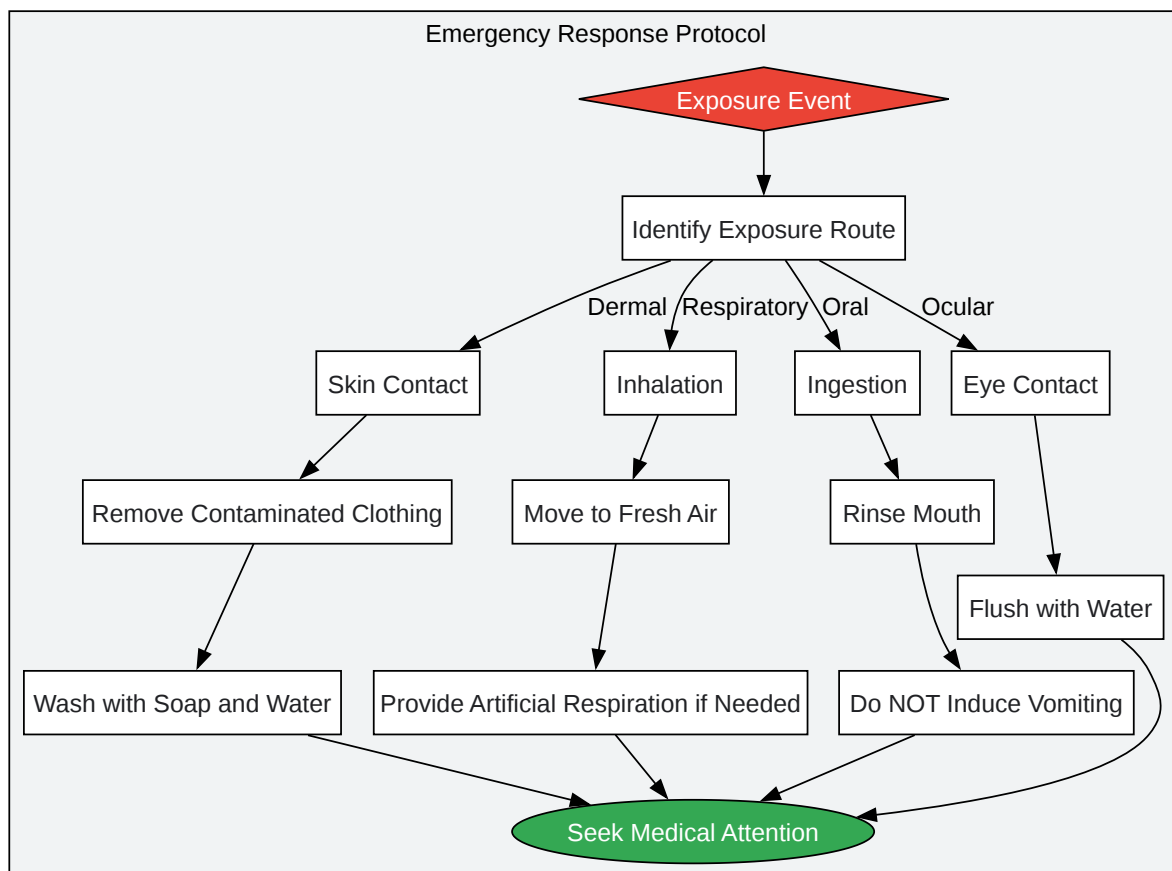
Visualizing Safety and Handling Procedures

To further clarify the necessary precautions and response actions, the following diagrams illustrate key workflows and logical relationships.



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Caption: Workflow for the safe handling of **carmine red**.



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Caption: Emergency response procedures for **carmine red** exposure.

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- To cite this document: BenchChem. [Carmine Red: A Technical Safety and Handling Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13386439#carmine-red-safety-data-sheet-and-handling-precautions]

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